An In-depth Technical Guide to 2-Bromo-5-methoxypyrimidine

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Compound of Interest

Compound Name:	*2-Bromo-5-methoxypyrimidine*
CAS No.:	*1209459-99-3*
Cat. No.:	*B569352*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and available data for **2-Bromo-5-methoxypyrimidine**, a heterocyclic organic compound. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and IUPAC Name

The compound with the topic name **2-Bromo-5-methoxypyrimidine** is a substituted pyrimidine ring. The pyrimidine ring is a six-membered aromatic heterocycle containing two nitrogen atoms at positions 1 and 3. In this specific molecule, a bromine atom is attached to the carbon at position 2, and a methoxy group (-OCH_3) is attached to the carbon at position 5.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2-bromo-5-methoxypyrimidine**.[1][2]

Below is a diagram illustrating the chemical structure of **2-Bromo-5-methoxypyrimidine**.

Caption: A diagram showing the arrangement of atoms in **2-Bromo-5-methoxypyrimidine**.

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Physicochemical Properties

A summary of the key physicochemical properties of **2-Bromo-5-methoxypyrimidine** is presented in the table below. The data is compiled from various chemical suppliers and databases.

Property	Value	Source(s)
IUPAC Name	2-bromo-5-methoxypyrimidine	[1][2]
CAS Number	1209459-99-3	[1][2][3]
Molecular Formula	$C_5H_5BrN_2O$	[2][3][4]
Molecular Weight	189.01 g/mol	[2][3][4]
Physical Form	Solid	[1]
Purity	≥95-98%	[1][3]
Storage Temperature	Ambient	[1]
SMILES	COC1=CN=C(N=C1)Br	[2][3]
InChI	1S/C5H5BrN2O/c1-9-4-2-7-5(6)8-3-4/h2-3H,1H3	[1][2]
InChIKey	DPZWHUYAABAFKP-UHFFFAOYSA-N	[1][2]

Experimental Data

As of the latest literature review, detailed experimental data such as ^{1}H NMR, ^{13}C NMR, and mass spectrometry for **2-Bromo-5-methoxypyrimidine** are not readily available in the public domain. While some suppliers indicate the availability of such data, it is not published.

Synthesis Protocols

A specific, validated experimental protocol for the synthesis of **2-Bromo-5-methoxypyrimidine** is not detailed in the reviewed scientific literature. However, the synthesis of structurally similar pyrimidine derivatives often involves the halogenation of a pyrimidine precursor. For instance,

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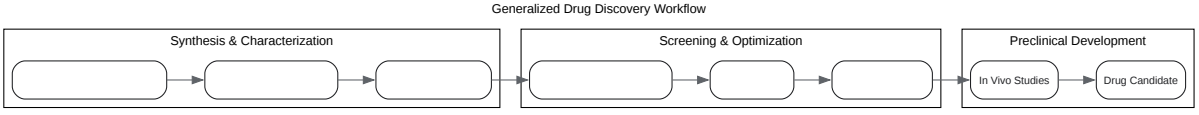
the synthesis of the isomer, 5-Bromo-2-methoxypyrimidine, has been reported and involves the reaction of 5-bromo-2-chloropyrimidine with sodium methoxide. It is plausible that a similar nucleophilic substitution strategy could be employed for the synthesis of **2-Bromo-5-methoxypyrimidine**, likely starting from a di-halogenated pyrimidine.

Applications in Research and Development

The pyrimidine scaffold is a common feature in many biologically active molecules and approved drugs. Substituted pyrimidines are known to be key intermediates in the synthesis of a wide range of therapeutic agents, including kinase inhibitors for oncology.

While the specific biological activity or use in signaling pathways for **2-Bromo-5-methoxypyrimidine** has not been reported, its structure suggests potential as a building block in medicinal chemistry. The bromine atom can serve as a handle for various cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to introduce molecular diversity, while the methoxy group can influence the electronic properties and metabolic stability of a larger molecule.

Due to the lack of information on its biological interactions, a signaling pathway diagram cannot be provided at this time. The following diagram illustrates a generalized workflow for the potential use of a pyrimidine intermediate like **2-Bromo-5-methoxypyrimidine** in a drug discovery context.



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Caption: A generalized workflow for the use of a chemical intermediate in drug discovery.

Safety Information

Based on GHS hazard statements, **2-Bromo-5-methoxypyrimidine** is harmful if swallowed, causes skin irritation, may cause an allergic skin reaction, causes serious eye irritation, and may cause respiratory irritation.[2] Appropriate personal protective equipment should be used when handling this compound.

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